

An In-depth Technical Guide to 3-(Bromomethyl)hexane: Properties, Synthesis, and Handling

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Compound of Interest

Compound Name: 3-(Bromomethyl)hexane

Cat. No.: B12311707

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(Bromomethyl)hexane is a halogenated aliphatic hydrocarbon. As a primary alkyl bromide, its chemical reactivity is primarily defined by the presence of the carbon-bromine bond, which makes it a useful intermediate in organic synthesis. This technical guide provides a comprehensive overview of the known physical and chemical properties, a representative synthetic and purification protocol, and essential safety and handling information for **3-(Bromomethyl)hexane**. Due to the limited availability of experimental data for this specific compound, some properties are based on high-quality computational predictions and data from structurally similar molecules.

Core Physical and Chemical Properties

The physical and chemical properties of **3-(Bromomethyl)hexane** are crucial for its application in experimental settings. The following tables summarize the available data.

Physical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₁₅ Br	PubChem[1]
Molecular Weight	179.10 g/mol	PubChem[1]
Appearance	Light yellow liquid (predicted)	Thermo Fisher Scientific (for a similar compound)[2]
Boiling Point	No experimental data available. Estimated to be similar to other bromoheptane isomers.	
Density	No experimental data available.	
Solubility	Expected to be insoluble in water and soluble in common organic solvents like ethanol, diethyl ether, and dichloromethane.	Guidechem (for 3-bromohexane)[3], Solubility of Things (general for brominated compounds)[4]
XLogP3-AA	3.6	PubChem (Computed)[1]

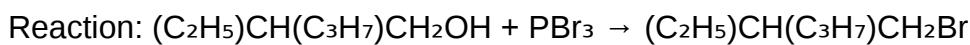
Chemical Properties

Property	Value	Source
IUPAC Name	3-(bromomethyl)hexane	PubChem[1]
CAS Number	98429-67-5	PubChem[1]
Canonical SMILES	CCCC(CC)CBr	PubChem[1]
InChI Key	ARFFUTYHKZEVGA-UHFFFAOYSA-N	PubChem[1]
Reactivity	Reacts as a primary alkyl halide, susceptible to nucleophilic substitution (SN2) and elimination (E2) reactions.	MSU chemistry[5]
Stability	Stable under normal storage conditions. Avoid heat, sparks, open flames, and strong oxidizing agents.	Sigma-Aldrich (for 1-bromohexane)[6]

Experimental Protocols

Synthesis of 3-(Bromomethyl)hexane

A common method for the synthesis of primary alkyl bromides from the corresponding alcohol is through reaction with a brominating agent such as phosphorus tribromide (PBr_3) or hydrobromic acid (HBr). Below is a representative protocol for the synthesis of **3-(Bromomethyl)hexane** from 3-(Hydroxymethyl)hexane.



Materials:

- 3-(Hydroxymethyl)hexane
- Phosphorus tribromide (PBr_3)
- Anhydrous diethyl ether

- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Round-bottom flask, dropping funnel, reflux condenser, magnetic stirrer, heating mantle, separatory funnel, rotary evaporator.

Procedure:

- In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 3-(Hydroxymethyl)hexane in anhydrous diethyl ether.
- Cool the solution in an ice bath to 0 °C.
- Slowly add phosphorus tribromide (PBr_3) dropwise to the stirred solution. An exothermic reaction will occur. Maintain the temperature below 10 °C during the addition.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux for 2-3 hours.
- Cool the reaction mixture to room temperature and then pour it over crushed ice.
- Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate ($MgSO_4$).
- Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude **3-(Bromomethyl)hexane**.

Purification Protocol: Flash Column Chromatography

The crude product can be purified by flash column chromatography.

Materials:

- Crude **3-(Bromomethyl)hexane**

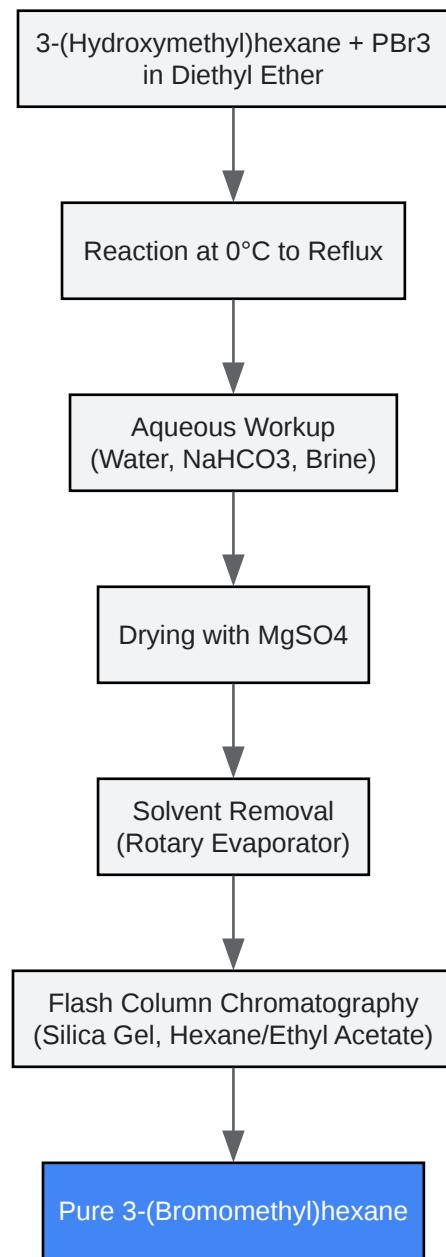
- Silica gel (for column chromatography)
- Hexane
- Ethyl acetate
- Glass column, flasks, air or nitrogen pressure source.

Procedure:

- Prepare a slurry of silica gel in hexane and pack it into a glass column.
- Dissolve the crude **3-(Bromomethyl)hexane** in a minimal amount of hexane.
- Load the sample onto the top of the silica gel column.
- Elute the column with a gradient of ethyl acetate in hexane (e.g., starting with 100% hexane and gradually increasing the polarity with ethyl acetate).
- Collect fractions and analyze them by thin-layer chromatography (TLC) to identify the fractions containing the pure product.
- Combine the pure fractions and remove the solvent under reduced pressure to yield purified **3-(Bromomethyl)hexane**.

Visualizations

Synthetic Workflow

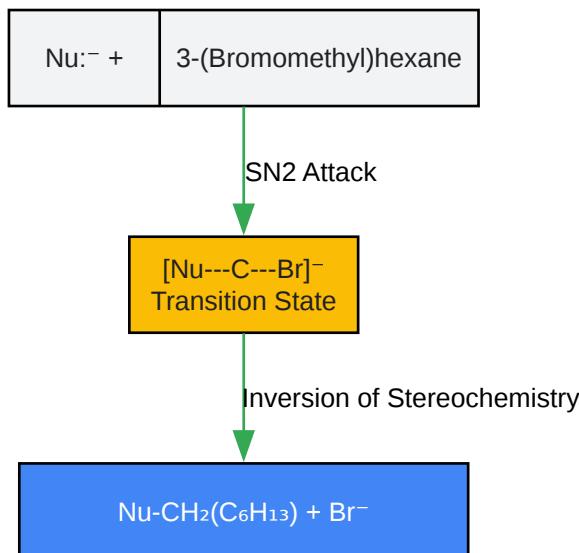


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Caption: General workflow for the synthesis and purification of **3-(Bromomethyl)hexane**.

Reactivity in Nucleophilic Substitution

As a primary alkyl bromide, **3-(Bromomethyl)hexane** is a good substrate for SN2 reactions, which are crucial in drug development for linking different molecular fragments.



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Caption: General mechanism of an SN2 reaction with **3-(Bromomethyl)hexane**.

Safety and Handling

Hazard Identification:[7]

- Harmful if swallowed.
- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

Precautionary Measures:[2][7]

- Handling: Use in a well-ventilated area, preferably in a chemical fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat. Avoid contact with skin, eyes, and clothing. Avoid breathing vapors.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from heat, sparks, open flames, and strong oxidizing agents.

- Disposal: Dispose of in accordance with local, state, and federal regulations.

Applications in Research and Drug Development

While specific biological activities of **3-(Bromomethyl)hexane** are not well-documented, its structural motif as a primary alkyl bromide makes it a versatile building block in medicinal chemistry. Alkyl halides are frequently used to introduce alkyl chains to a core molecule, which can modulate properties such as lipophilicity, metabolic stability, and binding affinity to biological targets. The reactivity of the C-Br bond allows for its use in a variety of coupling reactions to form C-C, C-N, C-O, and C-S bonds, enabling the synthesis of diverse compound libraries for drug screening. The use of chiral alkyl halides, in particular, can be crucial for enhancing the biological activity and specificity of drug candidates[8].

Conclusion

3-(Bromomethyl)hexane is a valuable chemical intermediate with predictable reactivity based on its primary alkyl bromide structure. While experimental data on its physical properties and biological applications are scarce, this guide provides a solid foundation for its safe handling, synthesis, and potential applications in a research and development setting. Researchers should exercise caution and adhere to standard laboratory safety protocols when working with this compound. Further studies are warranted to fully characterize its physicochemical properties and explore its potential in medicinal chemistry and other fields.

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